

Chemical structure and CAS number (375-03-1) of Heptafluoro-1-methoxypropane

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Compound of Interest

Compound Name: Heptafluoro-1-methoxypropane

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An In-depth Technical Guide to Heptafluoro-1-methoxypropane (CAS: 375-03-1)

For Researchers, Scientists, and Drug Development Professionals

Heptafluoro-1-methoxypropane, a fluorinated ether, is a compound of significant interest due to its unique physicochemical properties. This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications, with a particular focus on its relevance to the pharmaceutical and drug development sectors.

Chemical Structure and Identification

Heptafluoro-1-methoxypropane is systematically named 1,1,1,2,2,3,3-heptafluoro-3-methoxypropane.^{[1][2]} Its structure consists of a propane backbone where seven hydrogen atoms are substituted by fluorine atoms, and a methoxy group is attached to the third carbon atom.

- Chemical Formula: $C_4H_3F_7O$ ^{[1][2]}
- CAS Number: 375-03-1^{[1][2]}
- Synonyms: Methyl perfluoropropyl ether, Novec HFE 7000, HFE-347mcc^{[3][4][5]}

The molecular structure is represented as: $CF_3CF_2CF_2OCH_3$.

Physicochemical Properties

The physical and chemical properties of **Heptafluoro-1-methoxypropane** are summarized in the table below. Its high density, low viscosity, and low surface tension, combined with its chemical inertness, make it suitable for specialized applications.

Property	Value
Molecular Weight	200.05 g/mol [3] [6]
Density	1.400 - 1.437 g/mL
Boiling Point	33-35 °C [4]
Melting Point	-122 to -123 °C [4]
Vapor Pressure	565.98 mmHg
XLogP3	2.423 - 2.6
Refractive Index	~1.3597 (estimate) [7]
Topological Polar Surface Area	9.2 Å² [3] [6]

Applications in Research and Industry

While extensively used in the electronics industry as a cleaning solvent and heat transfer fluid, **Heptafluoro-1-methoxypropane** also has applications within the pharmaceutical sector.[\[3\]](#)[\[7\]](#) Its utility in high-purity environments is attributed to its chemical inertness and well-defined properties.

Pharmaceutical Industry Applications:[\[3\]](#)

- **Heat Transfer Fluid:** Used in chemical reactors and freeze-dryers (lyophilizers) where precise temperature control is critical for the stability and quality of pharmaceutical products.
- **Solvent for Volatile Organic Compound (VOC) Capture:** Its properties make it effective in trapping and removing volatile organic compounds in pharmaceutical manufacturing environments.

- Medical Laboratory Applications: It has been noted for use as a histobath working fluid in medical laboratories.[3]

The use of fluorinated compounds, like **Heptafluoro-1-methoxypropane**, is valued in the pharmaceutical industry for their biocompatibility, chemical resistance, and high purity, which are essential for manufacturing equipment such as fluid delivery systems.[8]

Experimental Protocols

Synthesis of Fluorinated Ethers (Representative Protocol)

A general method for the synthesis of fluorinated ethers involves the reaction of a fluorinated alkene with an alcohol in the presence of a catalyst. The following is a representative protocol for a related compound, which illustrates the general principles that could be adapted for **Heptafluoro-1-methoxypropane**.

Reaction: The synthesis can be achieved through the reaction of hexafluoropropylene with methanol in the presence of a suitable catalyst system.

Materials and Equipment:

- Methanol
- Hexafluoropropylene
- N-methylpyrrolidone (solvent)
- Composite catalyst (e.g., a mixture of DBN, DMAP, DBU, and DABCO)
- Stainless steel tubular reactor
- Gas chromatography (GC) equipment for analysis

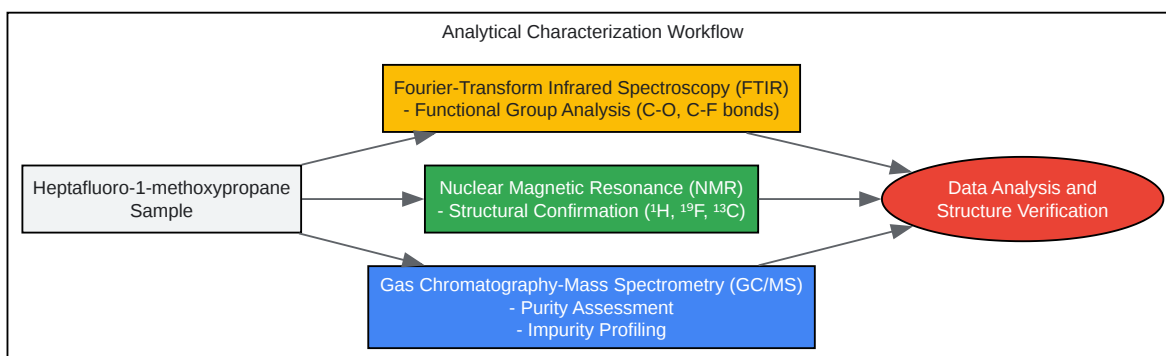
Procedure:

- A mixture of methanol, N-methylpyrrolidone, and the composite catalyst is prepared.

- This mixture is preheated to a reaction temperature of approximately 50°C.
- The preheated mixture and hexafluoropropylene gas are continuously fed into the tubular reactor.
- The molar flow rate of the reactants and catalyst is carefully controlled.
- The reaction is maintained at the set temperature within the reactor for a specified residence time.
- The output from the reactor is collected, and the product is isolated from the solvent and catalyst.
- The final product is analyzed by gas chromatography to determine its purity and the overall yield of the reaction.

Analytical Characterization Workflow

The identity and purity of **Heptafluoro-1-methoxypropane** are typically confirmed using standard analytical techniques.



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Caption: A typical workflow for the analytical characterization of **Heptafluoro-1-methoxypropane**.

Methodology:

- **Gas Chromatography-Mass Spectrometry (GC/MS):** This is a primary method for assessing the purity of volatile compounds like **Heptafluoro-1-methoxypropane**. The sample is injected into a gas chromatograph, where it is separated from any impurities. The mass spectrometer then provides mass-to-charge ratio data, confirming the molecular weight and fragmentation pattern of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H , ^{19}F , and ^{13}C NMR are used to definitively confirm the chemical structure. The chemical shifts, splitting patterns, and integration of the peaks provide detailed information about the connectivity of atoms within the molecule.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the functional groups present in the molecule. Characteristic absorption bands for C-F and C-O bonds would be expected in the spectrum of **Heptafluoro-1-methoxypropane**.

Conclusion

Heptafluoro-1-methoxypropane is a versatile fluorinated ether with a well-defined set of physical and chemical properties that make it suitable for specialized, high-purity applications. For professionals in the pharmaceutical and drug development fields, its utility as a heat transfer fluid in critical equipment and as a specialized solvent underscores its indirect but important role in the industry. The synthetic and analytical protocols outlined here provide a foundation for researchers working with this and related fluorinated compounds.

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